

# S-(4-Hydroxybenzyl)glutathione discovery and origin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **S-(4-Hydroxybenzyl)glutathione**

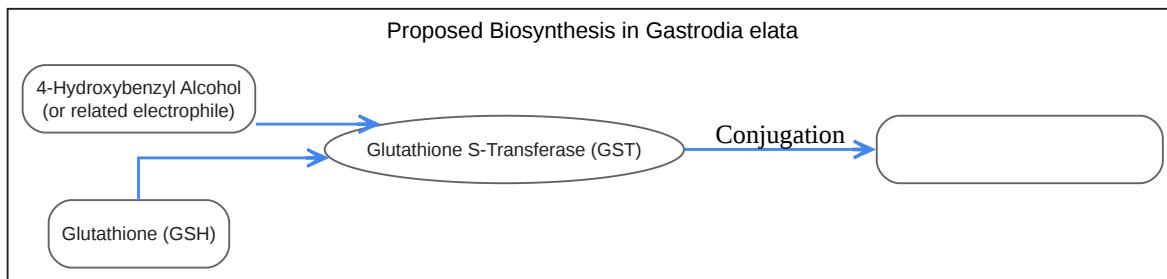
Cat. No.: **B3027505**

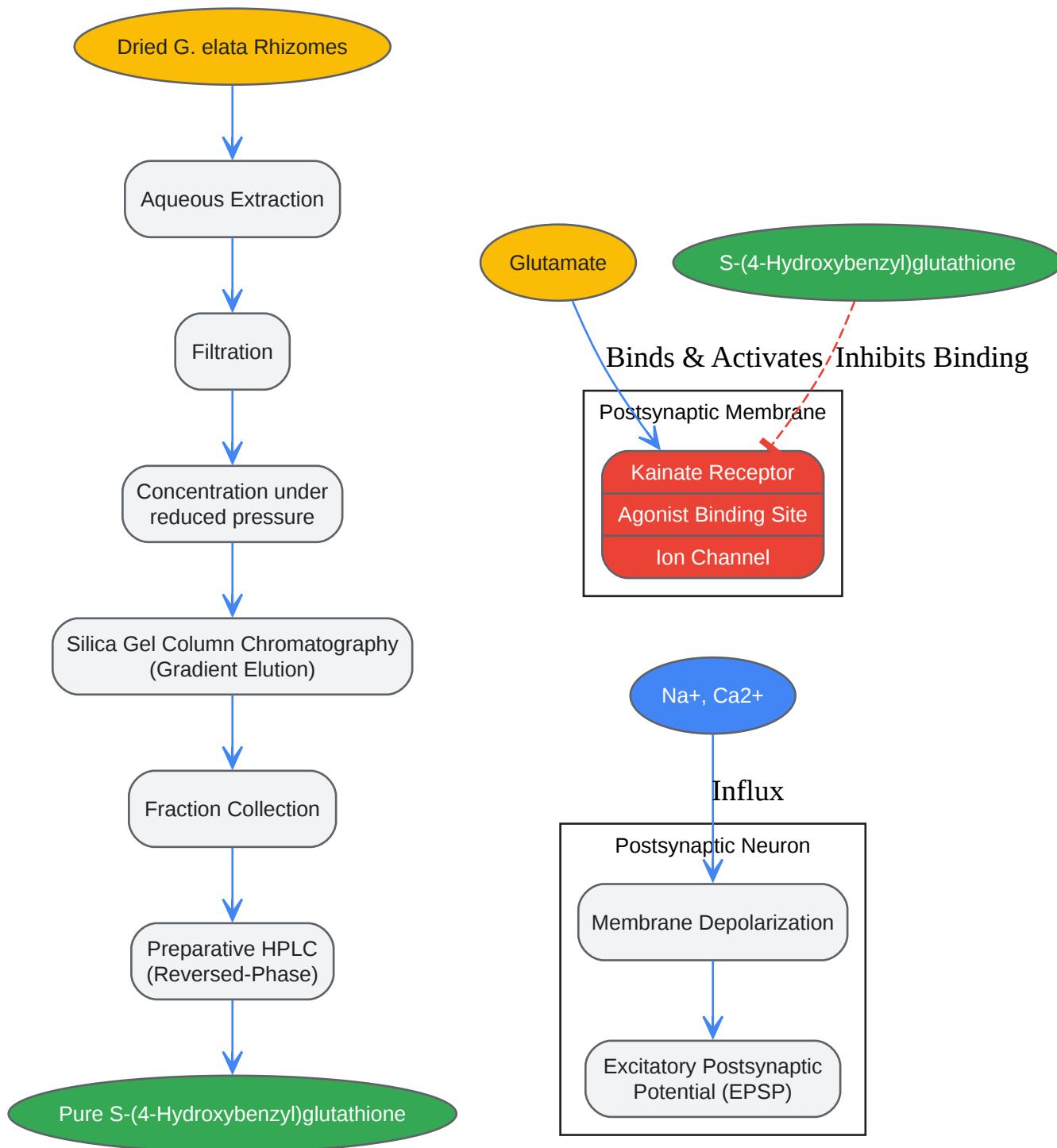
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## Discovery and Origin

**S-(4-Hydroxybenzyl)glutathione** was identified as a key bioactive compound from the rhizomes of the plant *Gastrodia elata* Blume, a member of the Orchidaceae family. This plant has a long history of use in traditional Chinese medicine for treating various neurological disorders. A significant study by Qing-Lan Guo and colleagues, published in the *Journal of Asian Natural Products Research* in 2015, detailed the isolation and structural characterization of **S-(4-Hydroxybenzyl)glutathione** along with seven new related derivatives from an aqueous extract of *G. elata* rhizomes.<sup>[1]</sup> While this paper provides extensive characterization, it refers to **S-(4-Hydroxybenzyl)glutathione** as a known compound, suggesting earlier identification. The primary bioactivity that led to its isolation is its ability to inhibit the binding of kainic acid to glutamate receptors in the brain.<sup>[2][3]</sup>

The proposed biosynthetic pathway for **S-(4-Hydroxybenzyl)glutathione** in *Gastrodia elata* involves the conjugation of glutathione (GSH) with a 4-hydroxybenzyl-containing substrate. This reaction is likely catalyzed by a glutathione S-transferase (GST), a superfamily of enzymes known to conjugate GSH to a wide variety of electrophilic compounds for detoxification and secondary metabolism.<sup>[4][5][6]</sup>





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- To cite this document: BenchChem. [S-(4-Hydroxybenzyl)glutathione discovery and origin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3027505#s-4-hydroxybenzyl-glutathione-discovery-and-origin]

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